

# 2'-Bromo-5'-fluoroacetophenone as a building block in organic synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2'-Bromo-5'-fluoroacetophenone

Cat. No.: B041415

[Get Quote](#)

An In-depth Technical Guide to **2'-Bromo-5'-fluoroacetophenone** as a Versatile Building Block in Organic Synthesis

## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2'-Bromo-5'-fluoroacetophenone** is a halogenated aromatic ketone that has emerged as a critical building block in modern organic synthesis.<sup>[1]</sup> Its structure, featuring a benzene ring substituted with bromine, fluorine, and an acetyl group, provides multiple reactive sites for constructing complex molecular architectures.<sup>[1]</sup> First synthesized in the latter half of the 20th century, this compound is not naturally occurring and is produced exclusively through industrial synthesis.<sup>[1]</sup>

Primarily, **2'-Bromo-5'-fluoroacetophenone** serves as a versatile intermediate in the pharmaceutical industry for synthesizing a range of biologically active compounds, including kinase inhibitors and antiviral agents.<sup>[1]</sup> Its utility also extends to the agrochemical and specialty materials sectors.<sup>[1][2]</sup> The strategic placement of the bromine and fluorine atoms, along with the reactive ketone functionality, allows for selective transformations, making it an invaluable tool in drug discovery and development pipelines.<sup>[2][3]</sup> It is particularly noted for its application in the enantioselective synthesis of chiral molecules, such as 3-aryl-1-indanone derivatives, which is crucial for producing enantiomerically pure compounds with improved therapeutic efficacy and safety profiles.<sup>[3][4][5]</sup>

## Physicochemical and Spectroscopic Data

The physical and chemical properties of **2'-Bromo-5'-fluoroacetophenone** are summarized below. At room temperature, it typically appears as an off-white to pale yellow crystalline solid with a faint aromatic odor.<sup>[1]</sup>

Table 1: Physicochemical Properties of **2'-Bromo-5'-fluoroacetophenone**

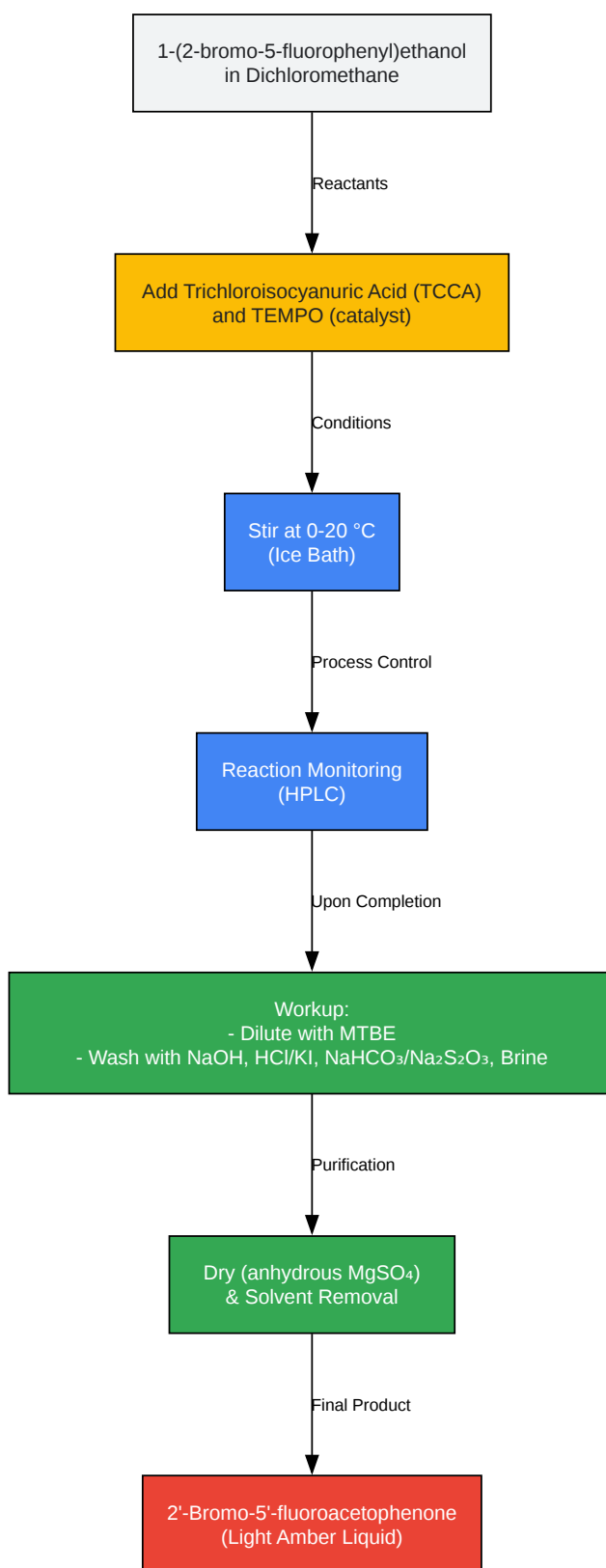
Property	Value	Reference
CAS Number	1006-33-3	[1][4][6]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrFO	[1][4][6]
Molecular Weight	217.04 g/mol	[1][4]
Appearance	Off-white to pale yellow crystalline solid	[1]
Melting Point	42 °C	
Boiling Point	~160-170 °C	[6]
Density	~1.49 g/mL	[6]
Solubility	Soluble in methanol and most organic solvents (e.g., ethanol, ether, benzene). Sparingly soluble in water.	[1][4][6]
Storage	Sealed in dry, room temperature conditions.	[1][4]

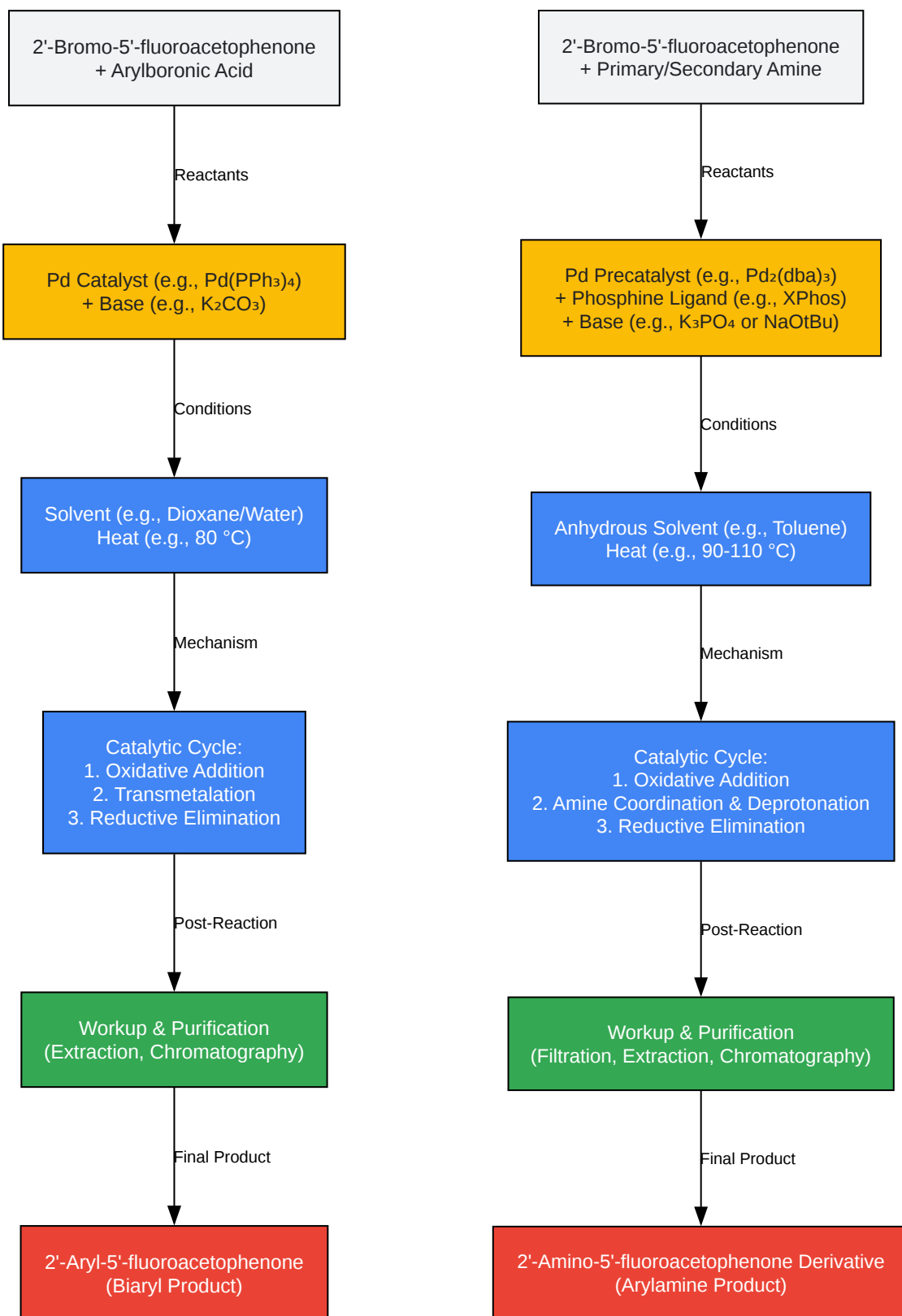
Table 2: Spectroscopic Data of **2'-Bromo-5'-fluoroacetophenone**

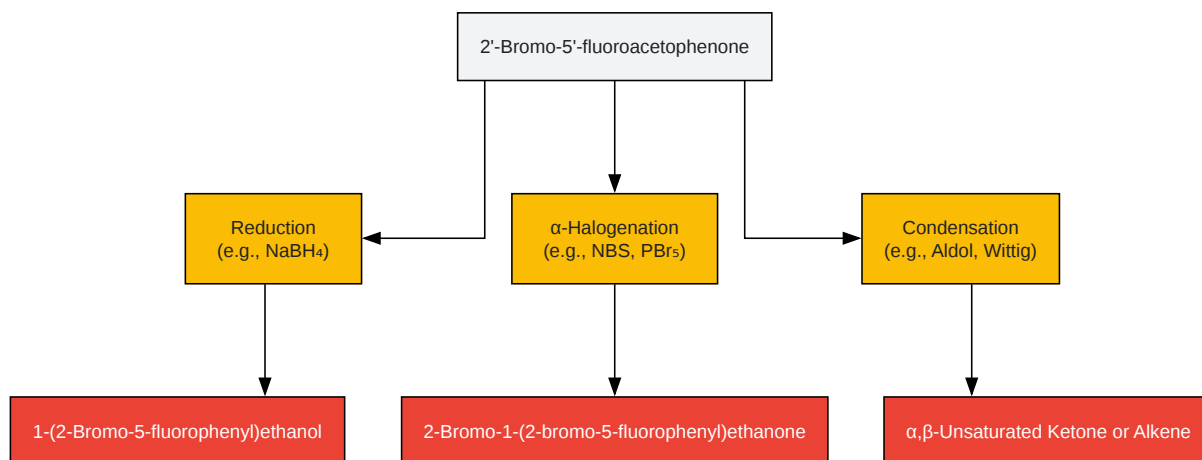
Spectroscopy	Data	Reference
<sup>1</sup> H NMR (300MHz, CDCl <sub>3</sub> )	δ 7.59 (dd, J=8.7, 4.9Hz, 1H), 7.19 (dd, J=8.5, 3.0Hz, 1H), 7.04 (ddd, J=9.1, 7.8, 3.0Hz, 1H), 2.64 (s, 3H)	[4]
Canonical SMILES	<chem>CC(=O)C1=CC(F)=CC=C1Br</chem>	[1]
InChI Key	BQXROZQUDCJBBY- UHFFFAOYSA-N	[1]

## Synthesis of 2'-Bromo-5'-fluoroacetophenone

The industrial-scale preparation of **2'-Bromo-5'-fluoroacetophenone** typically involves the regioselective halogenation of a suitable precursor, such as 5-fluoroacetophenone.[1] Another common laboratory synthesis involves the oxidation of 1-(2-bromo-5-fluorophenyl)ethanol.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinno.com [nbinno.com]
- 4. 2'-BROMO-5'-FLUOROACETOPHENONE | 1006-33-3 [chemicalbook.com]
- 5. 2'-BROMO-5'-FLUOROACETOPHENONE | 1006-33-3 [chemicalbook.com]
- 6. chembk.com [chembk.com]
- To cite this document: BenchChem. [2'-Bromo-5'-fluoroacetophenone as a building block in organic synthesis]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b041415#2-bromo-5-fluoroacetophenone-as-a-building-block-in-organic-synthesis>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)